

# (3-Chloro-2-hydroxypropyl)trimethylammonium chloride CAS number 3327-22-8

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## Compound of Interest

**Compound Name:** (3-Chloro-2-hydroxypropyl)trimethylammonium chloride

**Cat. No.:** B057303

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An In-Depth Technical Guide to **(3-Chloro-2-hydroxypropyl)trimethylammonium chloride** (CAS 3327-22-8)

## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**(3-Chloro-2-hydroxypropyl)trimethylammonium chloride**, commonly abbreviated as CHPTAC, is a quaternary ammonium compound and a highly effective cationic etherifying agent.<sup>[1]</sup> With the CAS Registry Number 3327-22-8, this compound is a pivotal chemical intermediate primarily used to modify natural polymers such as starch, cellulose, and guar gum.<sup>[1][2]</sup> The introduction of a permanent positive charge onto these polymer backbones imparts valuable cationic properties, significantly enhancing their performance in a wide range of industrial and research applications.<sup>[1]</sup>

Its primary applications are in the paper industry for producing cationic starch, which improves paper strength and filler retention, and in the textile industry for modifying cellulose fibers to enhance dye affinity and impart antistatic properties.<sup>[2][3]</sup> Further uses are found in water treatment, personal care products, and the oil and gas industry.<sup>[2][3]</sup> This document provides a

comprehensive technical overview of its chemical properties, synthesis, reaction mechanisms, experimental protocols, and safety data.

## Chemical and Physical Properties

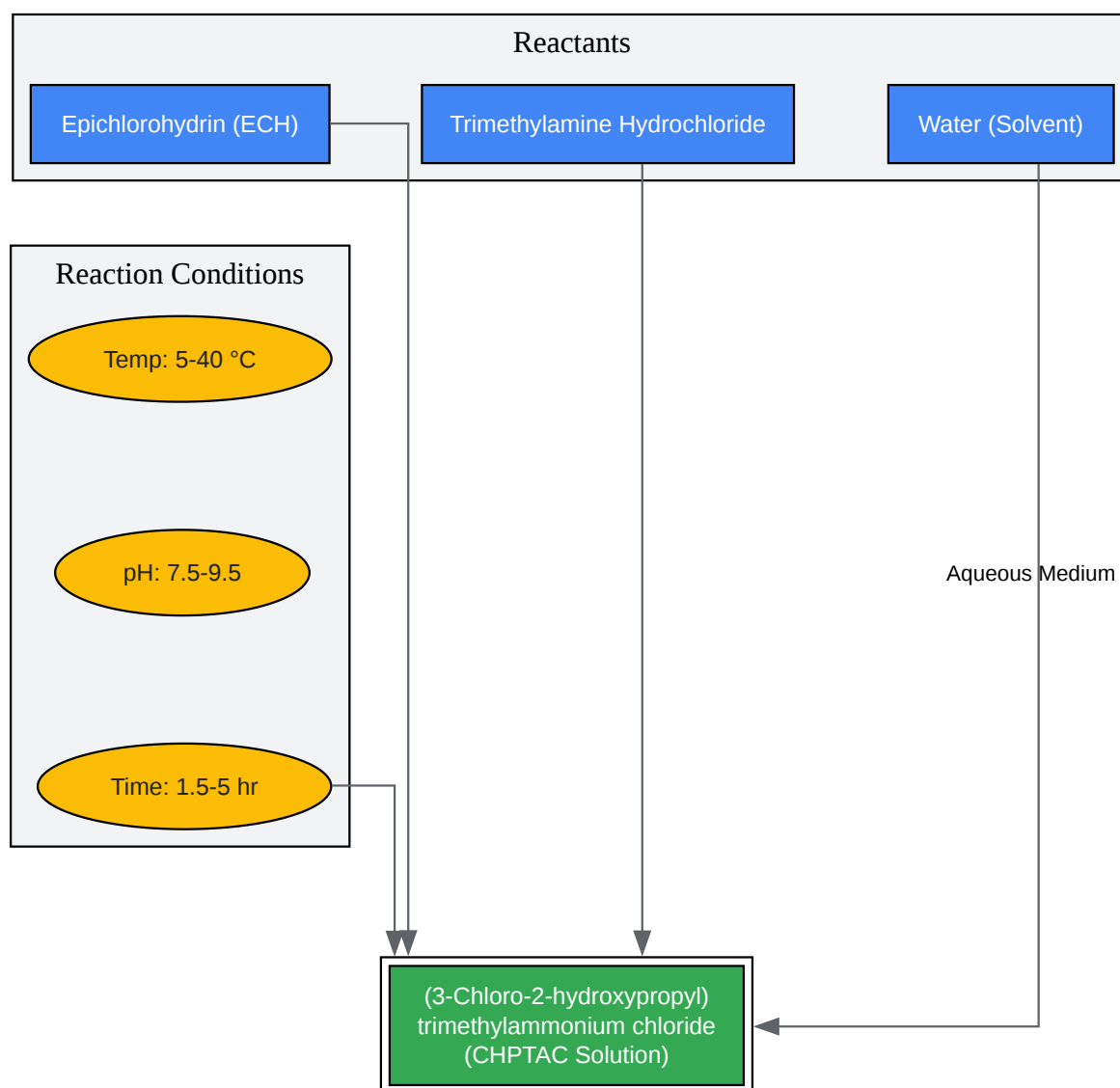
CHPTAC is typically supplied as a colorless to light yellow aqueous solution, though it can exist as a solid.<sup>[1][4]</sup> Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Registry Number	3327-22-8	<sup>[5][6]</sup>
Molecular Formula	C <sub>6</sub> H <sub>15</sub> Cl <sub>2</sub> NO	<sup>[1][5]</sup>
Molecular Weight	188.1 g/mol	<sup>[5][7]</sup>
Appearance	Colorless to light yellow liquid; or White solid powder	<sup>[1][5][7]</sup>
Form (Commercial)	Typically 60-69 wt. % solution in H <sub>2</sub> O	<sup>[8][9]</sup>
Density	1.154 g/mL at 25 °C (for 60% solution); 1.2 g/cm <sup>3</sup>	<sup>[5][9]</sup>
Melting Point	180.5 °C to 210 °C (decomposes) (for solid)	<sup>[4][7]</sup>
Flash Point	113 °C (235.4 °F) - closed cup	<sup>[9]</sup>
Solubility	Miscible in water; Slightly soluble in methanol	<sup>[5][10][11]</sup>
Refractive Index	n <sub>20/D</sub> 1.4541 (for 60% solution)	<sup>[9][10]</sup>
Vapor Pressure	< 0.001 Pa at 20 °C	<sup>[4]</sup>
Log P (octanol/water)	< -1.5 at 25 °C	<sup>[4]</sup>

## Synthesis and Reaction Mechanisms

## Synthesis of CHPTAC

The most common industrial synthesis of CHPTAC involves the reaction of epichlorohydrin (ECH) with trimethylamine or its salt, trimethylamine hydrochloride, in an aqueous solution.[12][13] The reaction is typically performed at controlled temperatures (e.g., 5-40 °C) and pH (e.g., 7.5-9.5) to optimize yield and purity, which can exceed 97%.[8][13]



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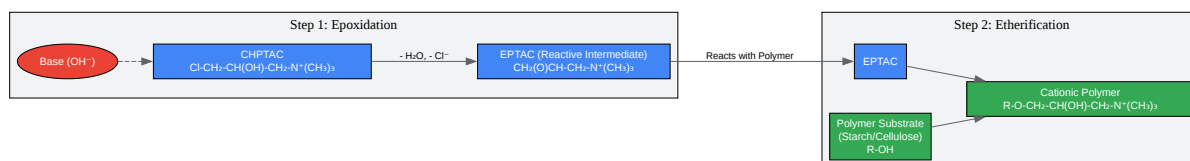
Caption: General workflow for the synthesis of CHPTAC.

## Mechanism of Cationization

CHPTAC serves as a potent etherifying agent for hydroxyl-containing substrates like cellulose and starch. The process is a two-step reaction that occurs under alkaline conditions.[1][14]

- **Epoxidation:** In the presence of a base (e.g., NaOH), CHPTAC undergoes an intramolecular cyclization (dehydrochlorination) to form the highly reactive epoxide intermediate, 2,3-epoxypropyl trimethyl ammonium chloride (EPTAC).[1][15]
- **Etherification:** The newly formed EPTAC then reacts with the deprotonated hydroxyl groups (alkoxides) of the polymer backbone. The epoxide ring opens, forming a stable ether linkage and covalently bonding the quaternary ammonium moiety to the polymer.[14][15]

This reaction permanently introduces a positive charge onto the polymer, transforming it into a cationic derivative.[1]



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Caption: Reaction mechanism for polymer cationization using CHPTAC.

## Key Applications

The primary function of CHPTAC is to cationize polymers, leading to a variety of high-value applications.

- **Pulp and Paper Industry:** The single largest application is the production of cationic starch.[2] When added to pulp slurry, cationic starch adsorbs strongly onto negatively charged cellulose fibers and fillers.[16] This leads to improved retention of fines and fillers, increased paper strength (both wet and dry), and better drainage during sheet formation.[2] The degree of substitution (DS), controlled by the CHPTAC-to-starch molar ratio, dictates the charge density and performance.[2]
- **Textile Industry:** CHPTAC is used to modify cellulose fibers like cotton, creating cationic cellulose.[2][15] This treatment enhances the affinity for anionic reactive and direct dyes, leading to more efficient, salt-free dyeing processes with improved color fastness.[2][17] The modified fibers also exhibit desirable properties like softness and antistatic effects.[2]
- **Water Treatment:** As a precursor, CHPTAC is used to synthesize cationic flocculants, such as cationic polyacrylamide (CPAM), which are effective in municipal and industrial wastewater treatment for sludge dewatering.[2][3] Additionally, cellulose modified with CHPTAC has been shown to be an effective adsorbent for removing contaminants like Cr(VI) from water.[15]
- **Oilfield and Personal Care:** Cationic guar gum, produced using CHPTAC, is utilized in oilfield applications for its properties as a clay stabilizer.[2][3] In personal care and cosmetics, CHPTAC-modified polymers act as conditioning agents.[2]

## Experimental Protocols

### Protocol: Lab-Scale Synthesis of Cationic Cellulose

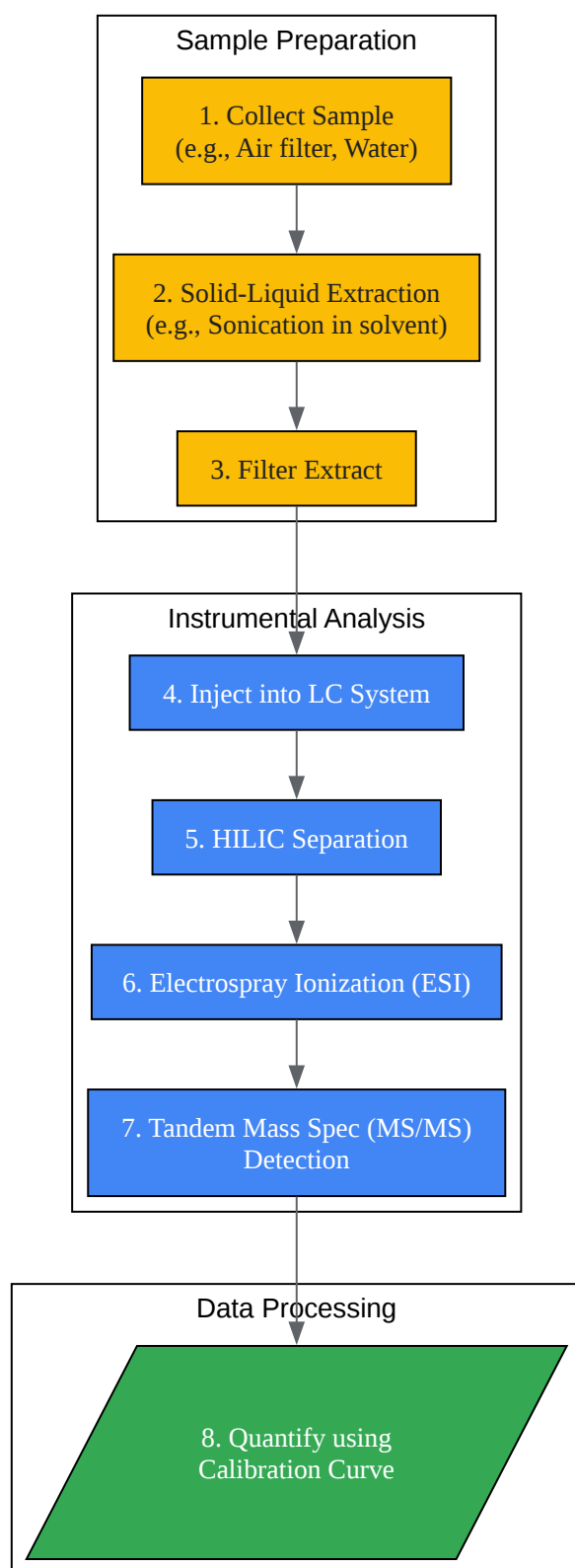
This protocol is adapted from methodologies for the cationization of cellulosic fibers.[15][18]

- **Alkalization:** Suspend 5.0 g of cellulose fibers (e.g., hemp or cotton) in 50 mL of isopropanol in a reaction vessel. Add 2.5 mL of 10 M Sodium Hydroxide (NaOH) solution to the mixture. Stir for 30-60 minutes at 30 °C to produce alkali cellulose.
- **Etherification:** While stirring, add 17.8 mL of CHPTAC solution (e.g., 60 wt. %) dropwise to the vessel.[15] Increase the temperature to 40-60 °C and allow the reaction to proceed for 15 hours.[15][18]

- Neutralization: Stop the reaction by carefully adding 12.5 mL of 4 M Hydrochloric Acid (HCl) to neutralize the excess alkali.[15]
- Purification: Decant the reaction solution. Wash the resulting cationic cellulose fibers extensively with deionized water until the pH of the wash solution is neutral and stable.
- Drying: Dry the purified fibers in an oven at 45-50 °C to a constant weight. The final product can be characterized by FTIR or elemental analysis to determine the degree of substitution.  
[15]

## Protocol: Analytical Quantification Workflow

For research and quality control, quantifying residual CHPTAC or its epoxide form (EPTAC) is crucial. A sensitive method involves liquid chromatography-tandem mass spectrometry (LC-MS/MS).[19]



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Caption: Workflow for CHPTAC analysis via HILIC-LC-MS/MS.

## Safety and Toxicology

CHPTAC requires careful handling due to its potential health and environmental effects. It is suspected of causing cancer and is harmful to aquatic life with long-lasting effects.[\[5\]](#)[\[9\]](#)[\[11\]](#)

Safety & Toxicology Profile	Data	Source(s)
GHS Pictogram	GHS08 (Health Hazard)	<a href="#">[9]</a>
Signal Word	Warning	<a href="#">[9]</a>
Hazard Statements	H351: Suspected of causing cancer.H412: Harmful to aquatic life with long lasting effects.	<a href="#">[5]</a> <a href="#">[9]</a>
Precautionary Statements	P202, P273, P280, P308+P313, P405, P501	<a href="#">[9]</a>
Acute Toxicity	Dermal LD50 (rat, male/female): > 2000 mg/kg bw	<a href="#">[4]</a>
Irritation	Causes skin and serious eye irritation. May cause respiratory irritation.	<a href="#">[11]</a>
Personal Protective Equipment	Eyeshields, gloves, dust mask type N95 (US)	<a href="#">[9]</a>
Storage	Store in a dry, well-ventilated place. Keep container tightly sealed.	<a href="#">[10]</a> <a href="#">[11]</a>
Incompatibilities	Strong oxidizing agents	<a href="#">[11]</a>

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